

# Physical and chemical properties of tert-Butyl Methyl(piperidin-3-yl)carbamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** *tert-Butyl Methyl(piperidin-3-yl)carbamate*

**Cat. No.:** B060757

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An In-depth Technical Guide to **tert-Butyl Methyl(piperidin-3-yl)carbamate**

## Introduction

**tert-Butyl Methyl(piperidin-3-yl)carbamate** (CAS No: 172478-01-2) is a heterocyclic organic compound featuring a piperidine core structure.<sup>[1][2]</sup> The presence of a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom makes it a stable and versatile intermediate in synthetic organic chemistry.<sup>[3]</sup> The piperidine moiety is a prevalent scaffold in numerous biologically active molecules and approved pharmaceuticals, rendering this compound a valuable building block in drug discovery and development.<sup>[3]</sup> Its structural features allow for precise chemical modifications, making it a key component in the synthesis of complex target molecules for medicinal chemistry research, including potential treatments for neurological disorders.<sup>[3]</sup> This document provides a comprehensive overview of its known physical and chemical properties, experimental protocols derived from related analogues, and its applications in research.

## Core Properties

The following tables summarize the key physicochemical and identifying properties of **tert-Butyl Methyl(piperidin-3-yl)carbamate**.

## Table 1: Physicochemical Properties

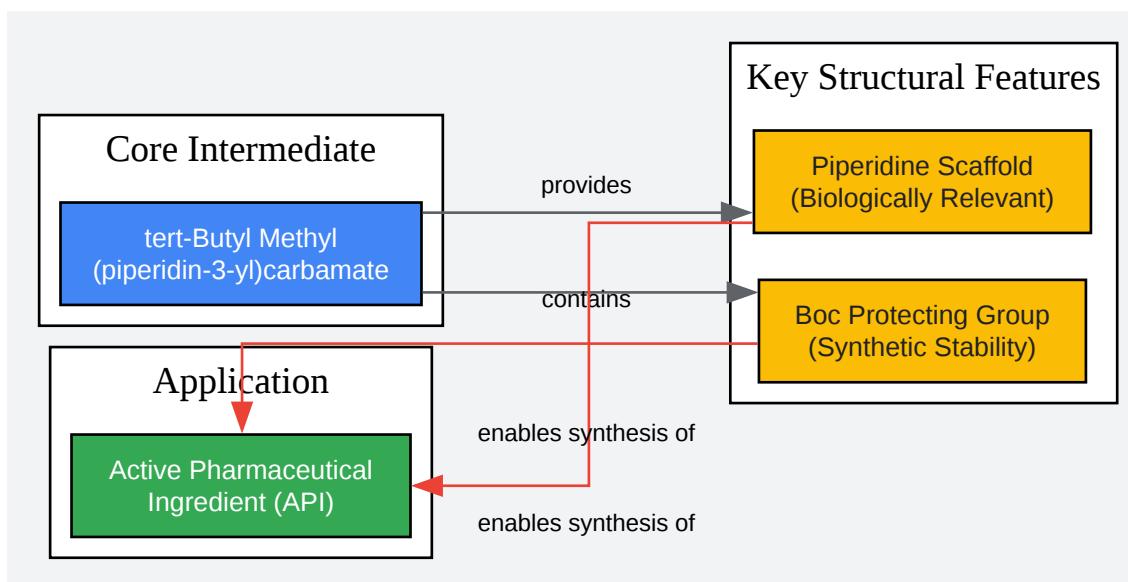
Property	Value	Source
IUPAC Name	tert-butyl methyl(3-piperidinyl)carbamate	<a href="#">[2]</a>
CAS Number	172478-01-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	214.30 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	RTXNDTNDOHQMTI-UHFFFAOYSA-N	<a href="#">[2]</a>
Boiling Point	No data available	<a href="#">[5]</a>
Melting Point	64-66°C (for related analogue (S)-Tert-butyl (piperidin-3-ylmethyl)carbamate)	<a href="#">[6]</a>
Solubility	No data available	

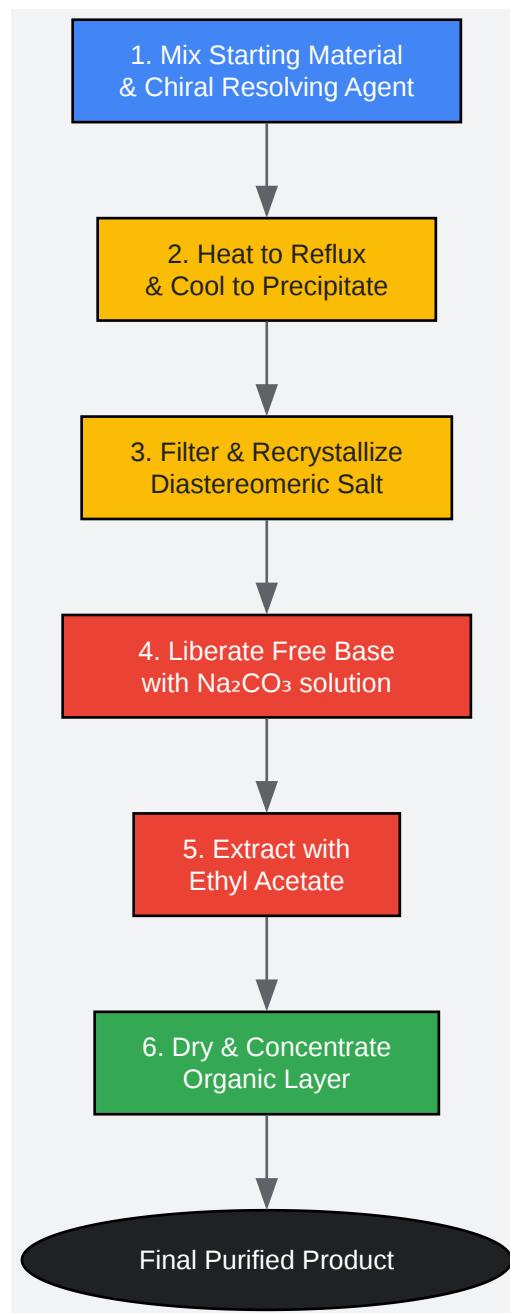
## Table 2: Safety and Hazard Information

Category	Information	Source
Signal Word	Warning	<a href="#">[2]</a>
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	<a href="#">[2]</a>
Precautionary Statements	P280 (Wear protective gloves/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water)	<a href="#">[2]</a>

## Role as a Synthetic Intermediate

The primary utility of **tert-Butyl Methyl(piperidin-3-yl)carbamate** lies in its function as a versatile building block for more complex molecules. The Boc group serves as an effective protecting group for the amine, allowing chemists to perform reactions on other parts of the molecule without unintended side reactions involving the piperidine nitrogen. This strategic protection is crucial in multi-step syntheses of pharmaceutical agents.





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## References

- 1. 172478-01-2|tert-Butyl methyl(piperidin-3-yl)carbamate|BLD Pharm [bldpharm.com]
- 2. tert-Butyl methyl(piperidin-3-yl)carbamate | 172478-01-2 [sigmaaldrich.com]
- 3. myuchem.com [myuchem.com]
- 4. (R)-tert-Butyl (piperidin-3-ylmethyl)carbamate | C11H22N2O2 | CID 1501848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1124199-22-9|tert-Butyl (S)-methyl(piperidin-3-ylmethyl)carbamate|BLD Pharm [bldpharm.com]
- 6. (S)-Tert-butyl (piperidin-3-ylmethyl)carbamate | 1016167-99-9 [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of tert-Butyl Methyl(piperidin-3-yl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b060757#physical-and-chemical-properties-of-tert-butyl-methyl-piperidin-3-yl-carbamate>]

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